

SPPO13: A Material for Organic Electronics, Not a Biological Inhibitor

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Compound of Interest

Compound Name: SPPO13

Cat. No.: B3092710

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Extensive research indicates that **SPPO13**, chemically known as 2,7-Bis(diphenylphosphoryl)-9,9'-spirobifluorene, is a compound utilized in the field of organic electronics, specifically in the fabrication of Organic Light-Emitting Diodes (OLEDs).[1][2] It functions as a phosphorescent host material and an electron-transporting material (ETL).[2][3] There is no scientific evidence to suggest that **SPPO13** acts as a biological inhibitor or has a specific target protein within a biological system.

The initial request to compare **SPPO13** with other known inhibitors of a "[Target Protein]" is based on a misunderstanding of **SPPO13**'s application. The compound's design and properties are tailored for electronic devices and not for interaction with biological molecules.

Key Characteristics of SPPO13:

- Chemical Name: 2,7-Bis(diphenylphosphoryl)-9,9'-spirobifluorene[1]
- CAS Number: 1234510-13-4[1]
- Primary Application: OLEDs as a phosphorescent host and electron-transporting material.[1][2]
- Function in OLEDs: Due to its electron-deficient nature, **SPPO13** facilitates the transport of electrons within the OLED structure, contributing to the device's efficiency and performance. [2] It can be used as a universal bipolar co-host for different colored phosphors when blended with hole-transporting materials.[2]

Given that **SPPO13** is not a biological inhibitor, a comparison with other inhibitors of a specific target protein is not applicable. The requested data on experimental protocols, quantitative comparisons, and signaling pathways related to protein inhibition by **SPPO13** do not exist in the scientific literature.

For researchers, scientists, and drug development professionals, it is crucial to distinguish between compounds designed for materials science applications and those developed for pharmacological purposes. The properties that make **SPPO13** an effective material in OLEDs, such as its electronic characteristics and thermal stability, are distinct from the properties required for a compound to act as a specific and potent biological inhibitor.

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References

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